

Cesium peroxide CAS number and molecular formula

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Compound of Interest

Compound Name: Cesium peroxide

Cat. No.: B1173433

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An In-depth Technical Guide to Cesium Peroxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cesium peroxide** (Cs_2O_2), a highly reactive inorganic compound. The information presented herein is intended for researchers, scientists, and professionals in various fields, including materials science and chemistry. This document details its chemical and physical properties, outlines experimental protocols for its synthesis, and discusses its primary applications and safety considerations.

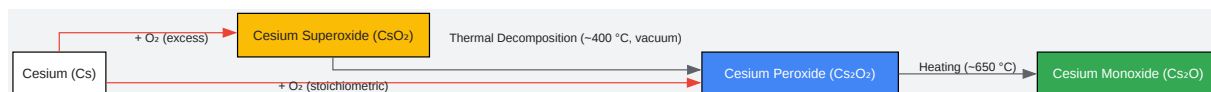
Core Chemical Identifiers and Properties

Cesium peroxide is a yellowish solid compound formed from cesium and oxygen. It is a strong oxidizing agent and is highly reactive, particularly with water.

Property	Data	Reference
CAS Number	12053-70-2	[1]
Molecular Formula	Cs ₂ O ₂	[1]
Molar Mass	297.809 g·mol ⁻¹	[1]
Appearance	Yellowish solid	[1]
Crystal Structure	Orthorhombic	[1]
Melting Point	590 °C (decomposes)	[2]
Solubility	Soluble in acids, reacts violently with water	[3]

Chemical Pathways and Reactions

The following diagram illustrates the key synthesis and decomposition pathways involving cesium peroxide.



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Caption: Synthesis and decomposition pathways of cesium oxides.

Experimental Protocols

Cesium peroxide is typically synthesized under controlled conditions to prevent the formation of other cesium oxides, such as the superoxide. The primary methods involve direct oxidation of the metal or thermal decomposition of the superoxide.

Method 1: Controlled Oxidation of Cesium Metal in Liquid Ammonia

This method allows for precise control over the stoichiometry of the reaction.

Protocol:

- **Apparatus Setup:** A reaction vessel resistant to ammonia and equipped with a gas inlet and a stirring mechanism should be assembled and thoroughly dried. The entire system must be purged with an inert gas (e.g., argon) to remove air and moisture.
- **Cesium Dissolution:** High-purity cesium metal is introduced into the reaction vessel. Anhydrous liquid ammonia is then condensed into the vessel at low temperature (typically $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath) to dissolve the cesium, forming a characteristic blue solution.
- **Oxygen Introduction:** A stoichiometric quantity of pure, dry oxygen gas is slowly bubbled through the stirred solution.^[3] The amount of oxygen is critical to ensure the formation of the peroxide (Cs_2O_2) rather than the superoxide (CsO_2).
- **Reaction Monitoring:** The reaction progress can be monitored by the disappearance of the blue color of the solvated electrons.
- **Solvent Removal:** Once the reaction is complete, the ammonia is slowly evaporated by gradually warming the vessel, leaving behind the solid **cesium peroxide** product.
- **Product Handling:** The resulting **cesium peroxide** should be handled exclusively under an inert atmosphere due to its high reactivity with air and moisture.^[3]

Method 2: Thermal Decomposition of Cesium Superoxide

This method is effective for producing pure **cesium peroxide** from cesium superoxide.

Protocol:

- **Precursor:** High-purity cesium superoxide (CsO_2) is used as the starting material. Cesium superoxide can be formed by burning cesium metal in an excess of oxygen.^[4]

- **Apparatus:** A furnace equipped with a vacuum system is required. The cesium superoxide is placed in a crucible made of a material that will not react with the oxides at high temperatures.
- **Decomposition:** The vessel containing the cesium superoxide is evacuated to a high vacuum. The temperature is then gradually raised to approximately 400 °C.[4] At this temperature, cesium superoxide decomposes to form **cesium peroxide** and oxygen gas, according to the reaction: $2 \text{CsO}_2(\text{s}) \rightarrow \text{Cs}_2\text{O}_2(\text{s}) + \text{O}_2(\text{g})$. [1][4]
- **Oxygen Removal:** The oxygen gas produced during the decomposition is continuously removed by the vacuum system to drive the reaction to completion.
- **Cooling and Handling:** After the decomposition is complete, the system is cooled to room temperature under vacuum. The resulting **cesium peroxide** must be stored and handled under a dry, inert atmosphere.

Applications in Research and Technology

The primary application of **cesium peroxide** stems from its low work function, making it a valuable material in the fabrication of photocathodes.[1]

- **Photocathode Coatings:** **Cesium peroxide** is often used as a coating for photocathodes. These devices are critical components in light sensors, image intensifiers, and particle accelerators. The low work function of the coating facilitates the emission of electrons upon exposure to photons.
- **Surface Science Studies:** The formation of **cesium peroxide** and its subsequent transformation into cesium superoxide on the surface of semiconductors (like InP) is a subject of study in materials science. Understanding this transformation is crucial as it is linked to the degradation of the quantum yield in negative electron affinity (NEA) photocathodes.

Safety and Handling

Cesium peroxide is a hazardous material that requires careful handling by trained personnel in a controlled laboratory environment.

- **Reactivity:** It is a strong oxidizing agent and reacts violently and exothermically with water, producing cesium hydroxide and oxygen gas.[1] This reaction can be explosive. It also poses a significant fire risk when in contact with organic materials.[3]
- **Handling:** All handling of **cesium peroxide** must be conducted in a glove box or similar enclosure under a dry, inert atmosphere (e.g., argon) to prevent contact with air and moisture.[3]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times. Due to its corrosive nature upon contact with moisture, full skin and eye protection is essential.
- **Storage:** Store in a tightly sealed container under an inert atmosphere in a cool, dry, and well-ventilated area, away from water, acids, and organic materials.

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References

- 1. assignmentpoint.com [assignmentpoint.com]
- 2. WebElements Periodic Table » Caesium » dicaesium peroxide [winter.group.shef.ac.uk]
- 3. Cesium peroxide | 12053-70-2 [chemicalbook.com]
- 4. Caesium superoxide - Wikipedia [en.wikipedia.org]
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